

# Personal protective equipment for handling Henicosan-11-ol

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## Compound of Interest

Compound Name: *Henicosan-11-ol*

Cat. No.: *B1329732*

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## Essential Safety and Handling Guide for Henicosan-11-ol

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Henicosan-11-ol**. Following these procedures is critical for ensuring laboratory safety and proper experimental conduct.

## Physicochemical and Hazard Data

A summary of key quantitative data for **Henicosan-11-ol** is presented below. This information is crucial for safe handling and experimental planning.

Property	Value	Source
Molecular Formula	C21H44O	[1]
Molecular Weight	312.58 g/mol	
Appearance	Solid	[1]
Melting Point	71-72 °C	[1]
Boiling Point	370.3 ± 10.0 °C at 760 mmHg	[1]
GHS Hazard Statement	H319: Causes serious eye irritation	
GHS Signal Word	Warning	

## Operational Plan: Handling and Disposal of Henicosan-11-ol

This section outlines the step-by-step procedures for the safe handling, use, and disposal of **Henicosan-11-ol**.

### Personal Protective Equipment (PPE)

Before handling **Henicosan-11-ol**, ensure the following personal protective equipment is worn:

- **Eye Protection:** Wear safety glasses with side shields or chemical safety goggles to protect against dust particles and splashes.
- **Hand Protection:** Use chemical-resistant gloves, such as nitrile or neoprene, to prevent skin contact. Inspect gloves for any tears or punctures before use.
- **Body Protection:** A standard laboratory coat or coveralls should be worn to protect against accidental skin exposure.
- **Respiratory Protection:** Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required. If there is a risk of generating significant amounts of dust, a NIOSH-approved respirator for particulates may be necessary.

## Handling Procedures

- Ventilation: Handle **Henicosan-11-ol** in a well-ventilated area, such as a chemical fume hood, especially when transferring or weighing the solid to minimize inhalation of any dust.
- Avoiding Contact: Take precautions to avoid contact with eyes and skin. Do not eat, drink, or smoke in areas where the chemical is handled.
- Weighing and Transfer: When weighing or transferring the solid, use a spatula and handle it carefully to prevent creating dust.
- After Handling: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.

## Storage

- Store **Henicosan-11-ol** in a tightly closed container in a dry, cool, and well-ventilated area.
- Keep it away from incompatible materials, such as strong oxidizing agents.

## Spill and Emergency Procedures

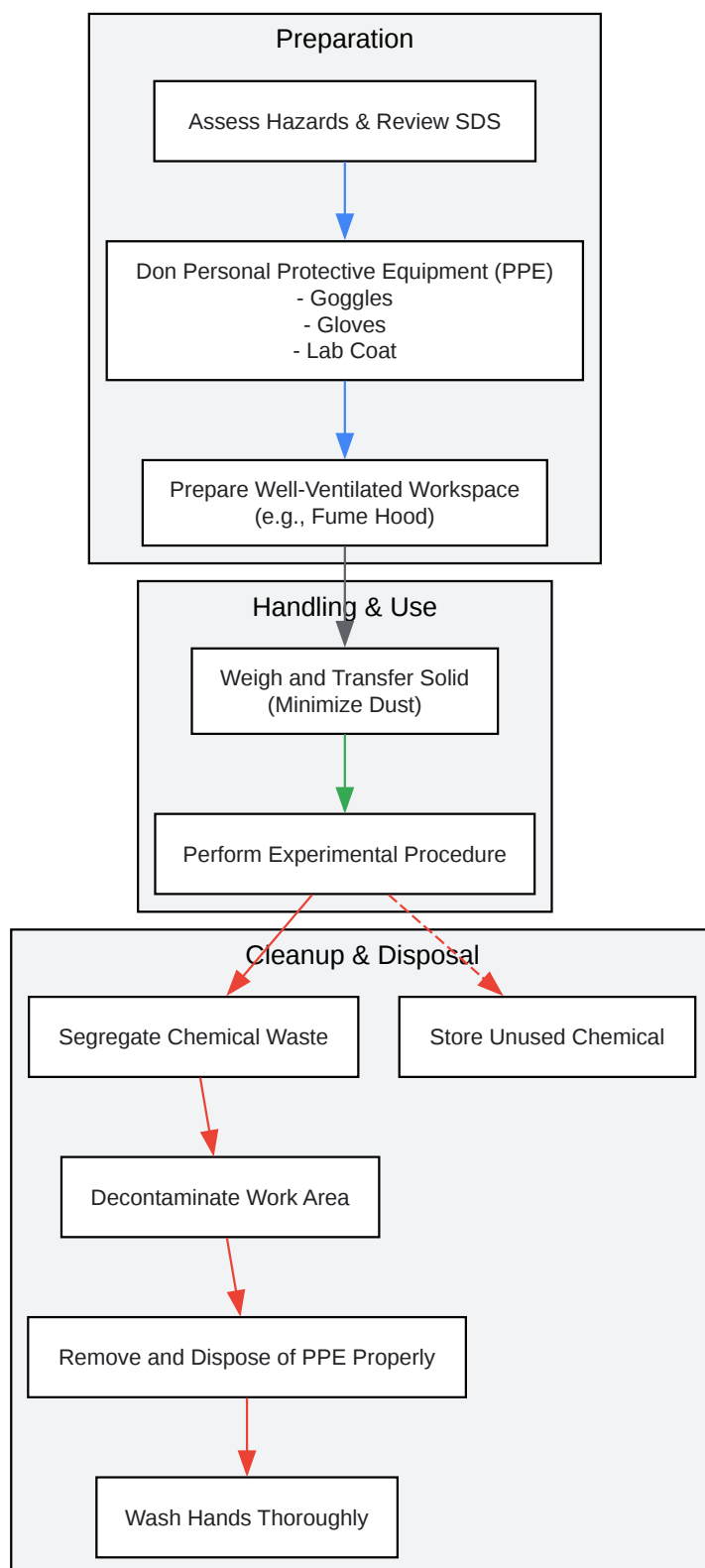
- Small Spills: For minor spills, carefully sweep up the solid material, avoiding dust generation, and place it in a designated, labeled container for disposal. Clean the spill area with an appropriate solvent and then wash with soap and water.
- Eye Contact: In case of eye contact, immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: If skin contact occurs, remove contaminated clothing and wash the affected area with soap and plenty of water.
- Inhalation: If dust is inhaled, move the individual to fresh air. If breathing is difficult, provide oxygen and seek medical attention.
- Ingestion: If swallowed, rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.

## Disposal Plan

- **Waste Collection:** Collect all waste material, including contaminated PPE and cleaning materials, in a clearly labeled, sealed container.
- **Disposal Route:** Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations. Do not dispose of it down the drain or in the regular trash. Consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.

## Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **Henicosan-11-ol**, from preparation to disposal.



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## References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
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